Isomorellic acid stock solution preparation and storage

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Compound of Interest

Compound Name: *Isomorellic acid*

Cat. No.: *B1240200*

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Isomorellic Acid Technical Support Center

This technical support center provides guidance on the preparation and storage of **isomorellic acid** stock solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing an **isomorellic acid** stock solution?

A1: **Isomorellic acid** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a commonly recommended solvent.[1][2] It is also soluble in chloroform, dichloromethane, ethyl acetate, and acetone.[2]

Q2: What is the maximum concentration for an **isomorellic acid** stock solution in DMSO?

A2: A stock solution of up to 50 mg/mL (89.19 mM) in DMSO can be prepared.[1] Sonication is recommended to facilitate dissolution at higher concentrations.[1]

Q3: How should powdered **isomorellic acid** be stored?

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A3: Solid **isomorellic acid** should be stored at -20°C and protected from direct sunlight. Under these conditions, it is stable for up to three years.[1]

Q4: What are the recommended storage conditions for an **isomorellic acid** stock solution?

A4: **Isomorellic acid** stock solutions should be stored at -80°C for long-term storage, where they can be stable for up to one year.[1] For shorter periods of a few months, storage at -20°C is also acceptable.[2] It is crucial to keep the storage vial tightly sealed.

Q5: Is it necessary to prepare the stock solution fresh for each experiment?

A5: It is recommended to prepare and use the solution on the same day.[2] However, if your experimental schedule requires it, you can prepare the stock solution in advance and store it at -20°C or -80°C as recommended.[1][2]

Q6: Are there any special handling procedures for bringing a frozen stock solution to room temperature?

A6: Yes, before opening the vial, it is recommended to let it sit at room temperature for at least one hour.[2] This prevents water condensation from entering the vial, which could affect the concentration and stability of the compound.

Troubleshooting Guide

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Problem	Possible Cause	Solution
Isomorellic acid powder is not dissolving.	Insufficient solvent volume or low temperature.	Increase the solvent volume to achieve a lower concentration. To aid dissolution, gently warm the solution at 37°C and use an ultrasonic bath.[2]
Precipitate forms in the stock solution after freezing and thawing.	The solution may be supersaturated, or water may have condensed into the vial.	Before use, allow the vial to equilibrate to room temperature for at least one hour before opening.[2] If a precipitate is present, gently warm the solution and sonicate to redissolve the compound.
Inconsistent experimental results using the same stock solution.	Degradation of isomorellic acid due to improper storage or repeated freeze-thaw cycles.	Aliquot the stock solution into smaller, single-use volumes to avoid multiple freeze-thaw cycles. Ensure the solution is stored at -80°C and protected from light.[1]

Quantitative Data Summary

Parameter	Value	Solvent	Reference
Solubility	50 mg/mL (89.19 mM)	DMSO	[1]
Powder Storage Temperature	-20°C	N/A	[1][2]
Powder Stability	Up to 3 years	N/A	[1]
Solution Storage Temperature	-80°C (long-term) or -20°C (short-term)	DMSO	[1][2]
Solution Stability	Up to 1 year at -80°C	DMSO	[1]

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Experimental Protocol: Preparation of a 10 mM Isomorellic Acid Stock Solution in DMSO

Materials:

- **Isomorellic acid** powder (M.Wt: 560.64 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- Pre-warming: Before use, bring the vial of **isomorellic acid** powder and the DMSO to room temperature.
- Weighing: Accurately weigh out 5.61 mg of **isomorellic acid** powder and place it into a sterile vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the vial containing the **isomorellic acid** powder.
- Dissolution: Vortex the vial for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the powder is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes. Gentle warming to 37°C can also aid dissolution.[2]
- Aliquotting: Once the **isomorellic acid** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage.[1]

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Visual Guides

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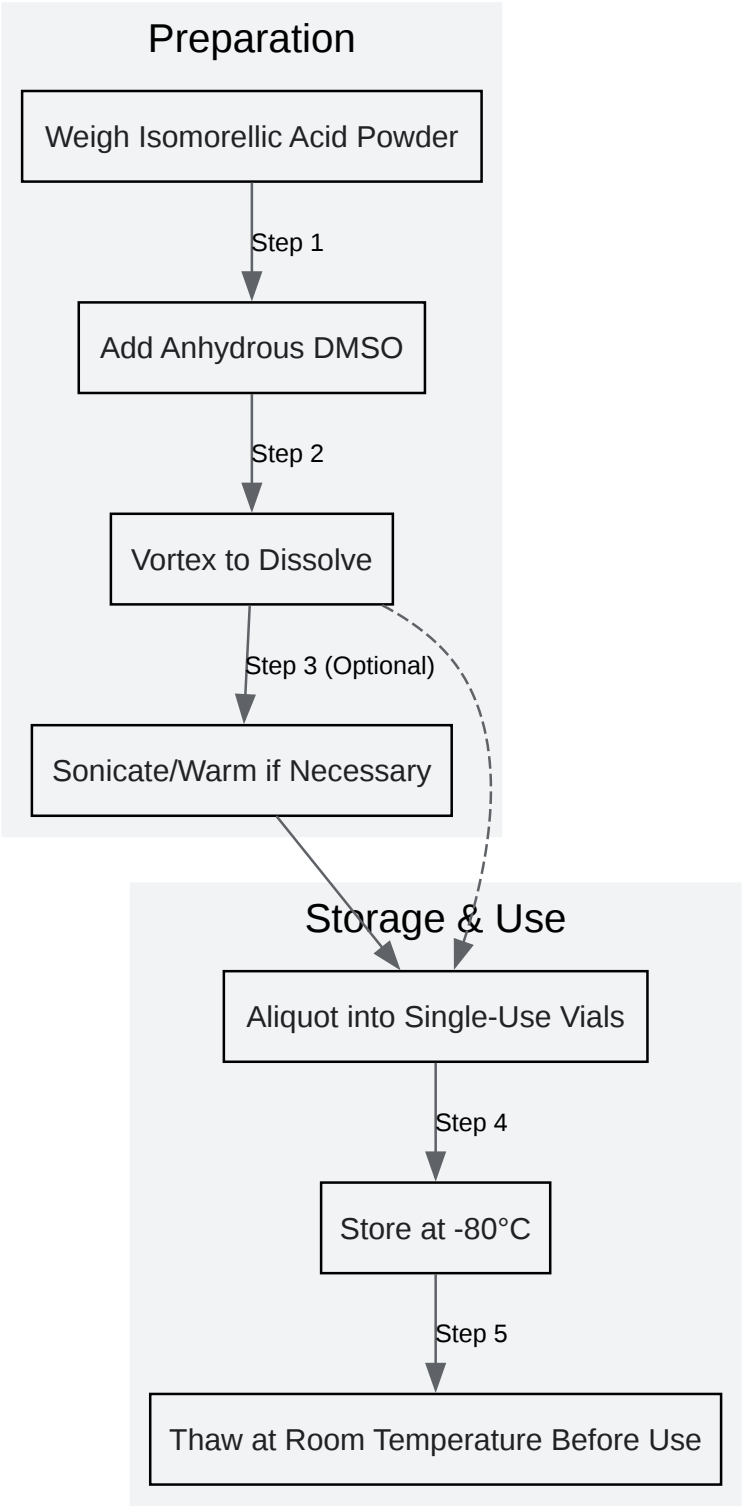
Workflow for Isomorellic Acid Stock Solution Preparation



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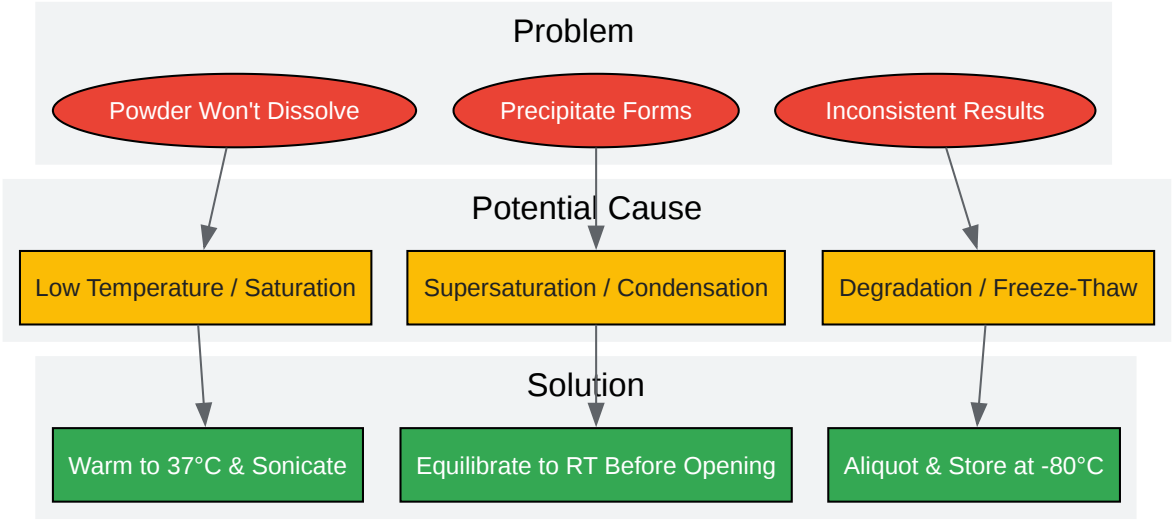
Troubleshooting Logic for Stock Solution Issues



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References

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